Technical Profile: Azlocillin

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Compound Focus: **Fuzlocilline**

CAS No.: 61835-48-1
Cat. No.: S11254927

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Azlocillin is a semisynthetic, broad-spectrum antibiotic belonging to the acylureido penicillin class [1]. The table below summarizes its core technical data.

Property	Description
Generic Name	Azlocillin [1]
Drug Class	Penicillin antibiotic (acylureido penicillin) [1]
Chemical Formula	$C_{20}H_{23}N_5O_6S$ [1]
Average Mass	461.492 g/mol [1]
Approval Status	Not approved in the US; Status: Investigational/Approved (in other regions) [1]
Mechanism of Action	Bactericidal; binds to Penicillin-Binding Proteins (PBPs), inhibiting the final stage of bacterial cell wall synthesis (cross-linking of peptidoglycan chains). This leads to cell lysis and death [1] [2].
Primary Indications	Infections caused by *Pseudomonas aeruginosa*, *Escherichia coli*, and *Haemophilus influenzae* [1].

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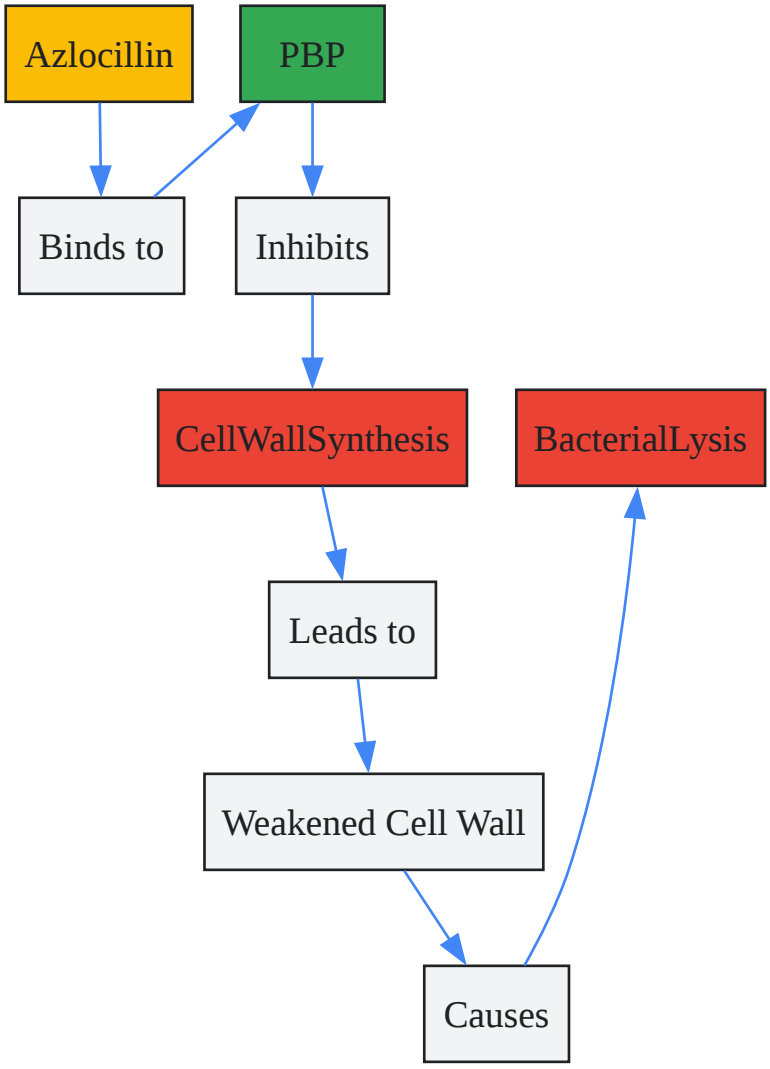
| **Pharmacokinetics** | • **Absorption:** Not significantly absorbed from the GI tract; administered intravenously. • **Protein Binding:** 20-46% [1]. • **Half-Life:** Mean elimination half-life is 1.3 to 1.5 hours, prolonged in patients with renal impairment [1]. |

Mechanism of Action and Resistance

The bactericidal action of Azlocillin, like other β-lactam antibiotics, is driven by its ability to disrupt bacterial cell wall synthesis [2].



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Azlocillin's bactericidal mechanism involves binding to PBPs, inhibiting cell wall synthesis, and causing bacterial lysis [1] [2].

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A significant challenge with Azlocillin is bacterial resistance, primarily mediated by **β-lactamase enzymes** that hydrolyze its β-lactam ring. Other resistance mechanisms include altered PBPs with reduced binding affinity and efflux pumps that reduce drug concentration [2].

Related Antibiotics and Distinctions

Azlocillin is part of a broader group of penicillins. The table below distinguishes it from Mezlocillin (a closely related acylureido penicillin) and Flucloxacillin (a narrow-spectrum penicillinase-resistant penicillin).

Antibiotic	Spectrum & Key Features	Primary Indications	Clinical PK/PD Considerations
Azlocillin	Extended-spectrum; particularly potent against *P. aeruginosa* [1].	Serious Gram-negative infections, especially *Pseudomonas* [1].	Renal elimination; dose adjustment needed in impairment [1].
Mezlocillin	Broad-spectrum; active against various Gram-negative and Gram-positive aerobes/anaerobes [3].	Variety of bacterial infections; used in pregnancy for pyelonephritis, endometritis [3].	Poor oral absorption; excreted in urine and bile [3].
Flucloxacillin	Narrow-spectrum; penicillinase-resistant. **Not active against MRSA** [4].	Skin/soft tissue infections caused by Gram-positive bacteria (e.g., MSSA) [4].	PK highly variable in critically ill; continuous infusion (e.g., 6-24 g/24h) optimizes time above MIC [5] [6].

Key Experimental Protocols

For researchers, here are methodologies from studies on related penicillins that could be adapted for Azlocillin research.

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- **Population Pharmacokinetic Modeling [5]**: A prospective, observational study design can be used to collect serial blood samples from patients receiving the drug. Concentrations are quantified using validated techniques like **UPLC-MS/MS**. Data is analyzed with Bayesian modeling software (e.g., EDSIM++) to develop a population PK model, identifying covariates like renal function that influence drug exposure.
- **Protein Binding Determination [6]**: The unbound (pharmacologically active) fraction of a drug in serum can be determined using **ultrafiltration**. Total and unbound concentrations are measured, and protein binding variability is correlated with clinical variables like serum albumin levels.
- **Monte Carlo Dosing Simulations [5]**: To predict optimal dosing regimens, use software (e.g., MicLab) to simulate drug exposure in thousands of virtual patients. The goal is to determine the dose that maximizes the probability of achieving the PK/PD target (e.g., fT>MIC).

Research Implications and Future Directions

Although not US-approved and with use likely limited by resistance, Azlocillin remains a valuable subject for antimicrobial research [2]. Key areas include:

- **Combination Therapies**: Studying Azlocillin with novel β-lactamase inhibitors to overcome resistance.
- **PK/PD in Special Populations**: Investigating dosing optimizations for critically ill or other special patient groups.
- **Mechanism of Action Studies**: Further exploration of PBP interactions can inform the design of new β-lactam antibiotics.

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